


A comparative study of the wear resistance of hard and soft gold deposits

Author: BenchChem Technical Support Team. Date: November 2025



A Comparative Analysis of Wear Resistance in Hard and Soft Gold Deposits

For researchers, scientists, and professionals in drug development, the selection of materials with optimal performance under mechanical stress is critical. This guide provides an objective comparison of the wear resistance of hard and soft gold deposits, supported by experimental data and standardized testing protocols.

Gold deposits are broadly categorized into "hard gold" and "soft gold," primarily distinguished by their purity and hardness. Hard gold is an alloy, typically containing small amounts of cobalt, nickel, or iron, which intentionally enhance its durability.[1][2] In contrast, soft gold is characterized by its high purity, often 99.9% or greater.[3] This fundamental difference in composition leads to significant variations in their mechanical properties, most notably wear resistance.

Comparative Data on Material Properties

The wear resistance of a material is intrinsically linked to its hardness.[1] Hard gold exhibits a significantly higher hardness, making it more suitable for applications involving sliding wear and repeated contact.[2][3] The table below summarizes the key quantitative differences between the two types of gold deposits.



Property	Hard Gold	Soft Gold
Purity	99.0% - 99.7% Au	≥ 99.9% Au
Alloying Elements	Cobalt, Nickel, or Iron	None intentionally added
Knoop Hardness (HK25)	130 - 200+	90 maximum
Contact Resistance (Ω/sq)	~0.10	~0.03
Recommended Contact Force	≥ 50 grams	< 50 grams

Table 1: A summary of the key properties of hard and soft gold deposits. Data compiled from multiple sources.[1][3][4]

Experimental Data on Wear Resistance

Laboratory testing demonstrates a clear correlation between the thickness of a hard gold deposit and its durability under sliding wear. The number of cycles a coating can withstand before wearing through to the underlayer is a critical performance metric.

Hard Gold Thickness (µm)	Cycles to Wear-Through (at 100g load)
0.5	200
1.3	1000
2.5	2000

Table 2: Wear-through data for hard gold deposits over a nickel underplate. This data illustrates the direct relationship between coating thickness and wear resistance.

Experimental Protocols

To ensure reproducible and comparable results in wear resistance testing, standardized methodologies are crucial. The following protocol outlines a typical procedure for a comparative study of hard and soft gold deposits using a reciprocating sliding wear tester.

Objective: To determine and compare the wear resistance of hard and soft gold electrodeposits.



Apparatus:

- Reciprocating sliding wear tester
- Optical profilometer or scanning electron microscope (SEM) for wear track analysis
- Microhardness tester

Materials:

- Test specimens: Substrates plated with hard gold and soft gold of controlled thickness. A
 nickel underplate is recommended for improved adhesion and wear resistance.
- Counter body: A spherical pin or ball of a standardized material (e.g., steel or ceramic).

Procedure:

- Sample Preparation:
 - Plate substrates with hard and soft gold to the desired thickness, ensuring consistent surface roughness.
 - Clean the samples and the counter body with a suitable solvent to remove any contaminants.
 - Measure the initial surface profile and hardness of the gold deposits.
- Test Execution:
 - Mount the gold-plated specimen securely on the tester's stage.
 - Position the counter body in contact with the specimen surface.
 - Apply a specified normal load to the counter body.
 - Set the reciprocating frequency and stroke length.
 - Initiate the test and run for a predetermined number of cycles or until wear-through is detected.



- Continuously monitor and record the coefficient of friction during the test.
- Data Analysis:
 - After the test, carefully remove the specimen and clean it.
 - Measure the dimensions of the wear track (width and depth) using an optical profilemeter or SEM.
 - Calculate the wear volume based on the wear track dimensions.
 - The specific wear rate can be calculated using the formula: K = V / (F * d), where V is the wear volume, F is the normal load, and d is the total sliding distance.
 - Compare the wear volumes and wear rates of the hard and soft gold deposits.

Visualizing the Experimental Workflow and Logical Relationships

To better understand the process flow of a comparative wear resistance study and the underlying principles, the following diagrams are provided.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Plating on Hard Gold vs. Plating on Soft Gold | Blog | SPC [sharrettsplating.com]
- 2. The differences and application of hard gold plating and soft gold plating | PCB manufacturer in China | your reliable partner in China [hkcrossocean.com]
- 3. advancedplatingtech.com [advancedplatingtech.com]
- 4. advancedplatingtech.com [advancedplatingtech.com]



 To cite this document: BenchChem. [A comparative study of the wear resistance of hard and soft gold deposits]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096053#a-comparative-study-of-the-wear-resistanceof-hard-and-soft-gold-deposits]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com